

Preparing L-Glyceric Acid Sodium Salt Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: *L-Glyceric acid sodium*

Cat. No.: *B11928538*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Glyceric acid is a crucial intermediate in the metabolism of glucose and serine. Its sodium salt is of significant interest in biomedical research, particularly as a key diagnostic marker for Primary Hyperoxaluria Type II (PH2), also known as L-Glyceric aciduria. This inherited metabolic disorder is characterized by the accumulation of L-Glyceric acid and oxalate in the urine, leading to recurrent kidney stones and potential renal failure. Accurate and reproducible in vitro and in vivo studies investigating the pathophysiology of PH2 and potential therapeutic interventions rely on the precise preparation of **L-Glyceric acid sodium** salt stock solutions.

These application notes provide a detailed protocol for the preparation, storage, and handling of **L-Glyceric acid sodium** salt stock solutions to ensure consistency and reliability in experimental workflows.

Data Presentation

A summary of the key quantitative data for **L-Glyceric acid sodium** salt is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₃ H ₅ NaO ₄	Commercial Suppliers
Molecular Weight	128.06 g/mol	Commercial Suppliers
Appearance	White to off-white powder or crystals	Commercial Suppliers
Solubility in Water	≥ 50 mg/mL	Commercial Supplier Data
Solubility in DMSO	≥ 10 mg/mL (with sonication and warming)	Commercial Supplier Data
Storage of Powder	2-8°C	Commercial Supplier Data
Storage of Stock Solution	-20°C (short-term) or -80°C (long-term)	General Laboratory Practice

Experimental Protocols

Protocol for Preparing a 100 mM L-Glyceric Acid Sodium Salt Aqueous Stock Solution

This protocol describes the preparation of 10 mL of a 100 mM stock solution of **L-Glyceric acid sodium** salt in a standard biological buffer, such as Phosphate-Buffered Saline (PBS).

Materials:

- **L-Glyceric acid sodium** salt powder
- Phosphate-Buffered Saline (PBS), pH 7.4, sterile
- Nuclease-free water
- 50 mL conical tube
- 1.5 mL sterile microcentrifuge tubes
- Analytical balance

- Vortex mixer
- Pipettes and sterile filter tips
- 0.22 µm sterile syringe filter

Procedure:

- Calculate the required mass of **L-Glyceric acid sodium** salt:
 - For a 100 mM solution in 10 mL:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 128.06 \text{ g/mol}$
 - $\text{Mass (g)} = 0.012806 \text{ g} = 12.81 \text{ mg}$
- Weighing the **L-Glyceric acid sodium** salt:
 - Tare a clean, dry microcentrifuge tube on an analytical balance.
 - Carefully weigh 12.81 mg of **L-Glyceric acid sodium** salt powder into the tube.
- Dissolving the powder:
 - Add 8 mL of sterile PBS (pH 7.4) to the tube containing the powder.
 - Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary.
- Adjusting the final volume:
 - Once fully dissolved, transfer the solution to a 15 mL conical tube.
 - Rinse the initial microcentrifuge tube with an additional 2 mL of PBS and add it to the 15 mL tube to ensure all the compound is transferred. This brings the final volume to 10 mL.
- Sterilization:

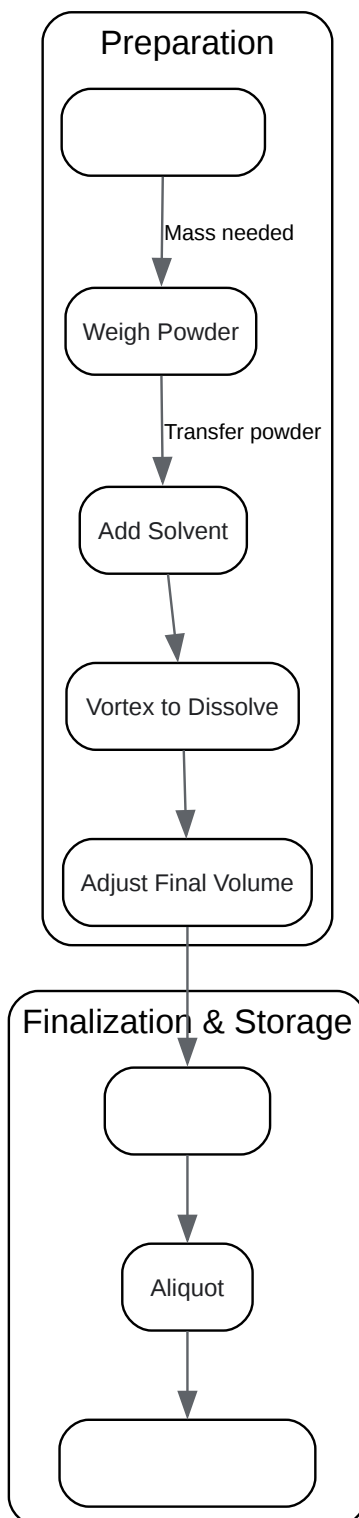
- To ensure the sterility of the stock solution, filter it through a 0.22 μm sterile syringe filter into a new sterile 15 mL conical tube.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 100 μL or 500 μL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months). Avoid repeated freeze-thaw cycles.

Mandatory Visualizations

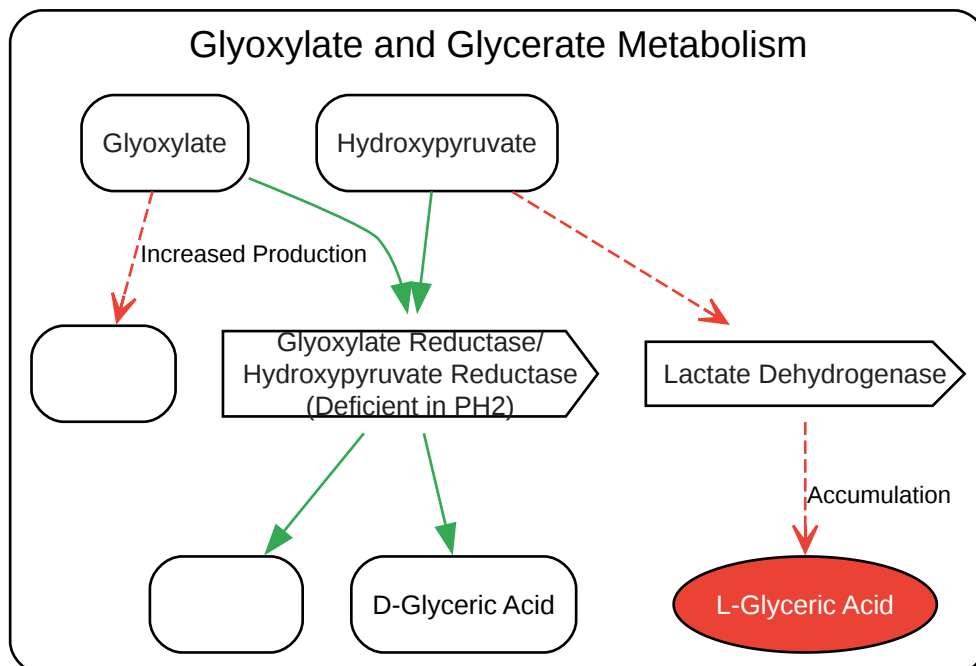
Experimental Workflow

The following diagram illustrates the step-by-step workflow for the preparation of the **L-Glyceric acid sodium** salt stock solution.

Workflow for Preparing L-Glyceric Acid Sodium Stock Solution



Simplified Metabolic Pathway in Primary Hyperoxaluria Type II



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